

Unveiling the Action of Pyridindolol K2: A Technical Overview

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Compound of Interest

Compound Name: Pyridindolol K2

Cat. No.: B1243539

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For the attention of researchers, scientists, and professionals in drug development, this document provides a detailed examination of the known mechanism of action for **Pyridindolol K2**, a novel alkaloid compound.

Executive Summary

Pyridindolol K2, a β -carboline alkaloid isolated from *Streptomyces* sp. K93-0711, has been identified as an inhibitor of cellular adhesion.^{[1][2]} Its primary characterized biological effect is the disruption of the adhesion process between human promyelocytic leukemia cells (HL-60) and human umbilical vein endothelial cells (HUVEC) activated by lipopolysaccharide (LPS). This document synthesizes the available data on **Pyridindolol K2**, presenting its mechanism of action, quantitative data, and the experimental context for its characterization.

Mechanism of Action: Inhibition of Cell Adhesion

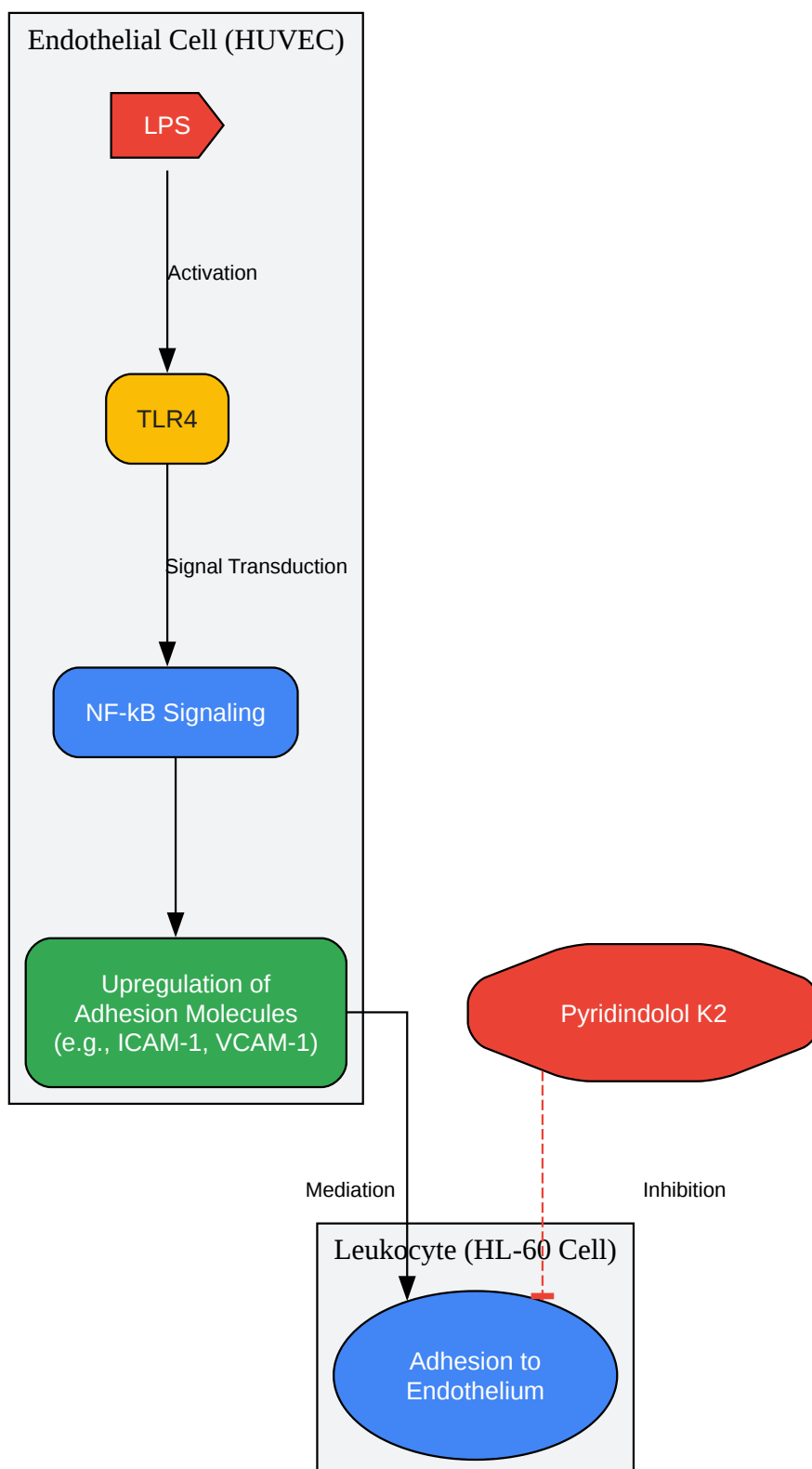
Pyridindolol K2's mechanism of action is centered on the inhibition of cell-to-cell adhesion, a critical process in various physiological and pathological states, including inflammation and metastasis. The compound has been shown to specifically interfere with the adhesion of HL-60 cells to an endothelial monolayer that has been stimulated with LPS, a component of the outer membrane of Gram-negative bacteria that induces an inflammatory response in endothelial cells.^{[1][2]}

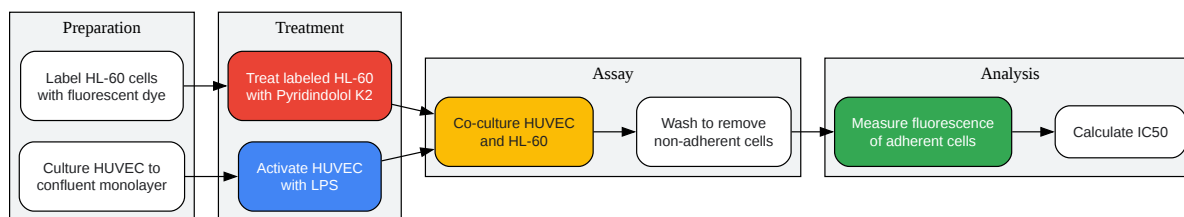
While the precise molecular targets and signaling pathways modulated by **Pyridindolol K2** have not been fully elucidated in the available literature, its activity suggests an interaction with

cell surface adhesion molecules or intracellular signaling cascades that regulate their expression or affinity.

Conceptual Signaling Pathway of Cell Adhesion Inhibition

The following diagram illustrates a conceptual pathway for the inhibition of leukocyte-endothelial adhesion, the process targeted by **Pyridindolol K2**.





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References

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